

A Comprehensive Technical Guide to 3'-Nitroacetanilide

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Compound of Interest

Compound Name: 3'-Nitroacetanilide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **3'-Nitroacetanilide**, a key chemical intermediate. This document outlines its chemical and physical properties, experimental protocols for its synthesis, and its role in significant chemical transformations.

Core Properties of 3'-Nitroacetanilide

3'-Nitroacetanilide, with the CAS Number 122-28-1, is a nitro compound of significant interest in organic synthesis.^{[1][2]} Its chemical structure consists of an acetanilide molecule with a nitro group substituted at the meta position of the phenyl ring.

Physicochemical Data

The key quantitative properties of **3'-Nitroacetanilide** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	122-28-1	[1][2][3][4]
Molecular Formula	C ₈ H ₈ N ₂ O ₃	[1][2][3][4]
Molecular Weight	180.16 g/mol	[1][2][5]
Melting Point	151-158 °C	[3][6]
Boiling Point	379 °C at 760 mmHg	
Density	1.34 g/cm ³	
Flash Point	183 °C	
Solubility	Sparingly soluble in hot water; freely soluble in chloroform and nitrobenzene; practically insoluble in ether.	[6]
Appearance	White needle crystal or brown powder.	[3][4]

Synthesis of 3'-Nitroacetanilide: An Experimental Protocol

The synthesis of **3'-nitroacetanilide** is typically achieved through the electrophilic aromatic substitution reaction of acetanilide.[1] The following protocol details the nitration of acetanilide to yield **3'-nitroacetanilide**.

Materials:

- Acetanilide
- Concentrated Sulfuric Acid (H₂SO₄)
- Concentrated Nitric Acid (HNO₃)
- Glacial Acetic Acid

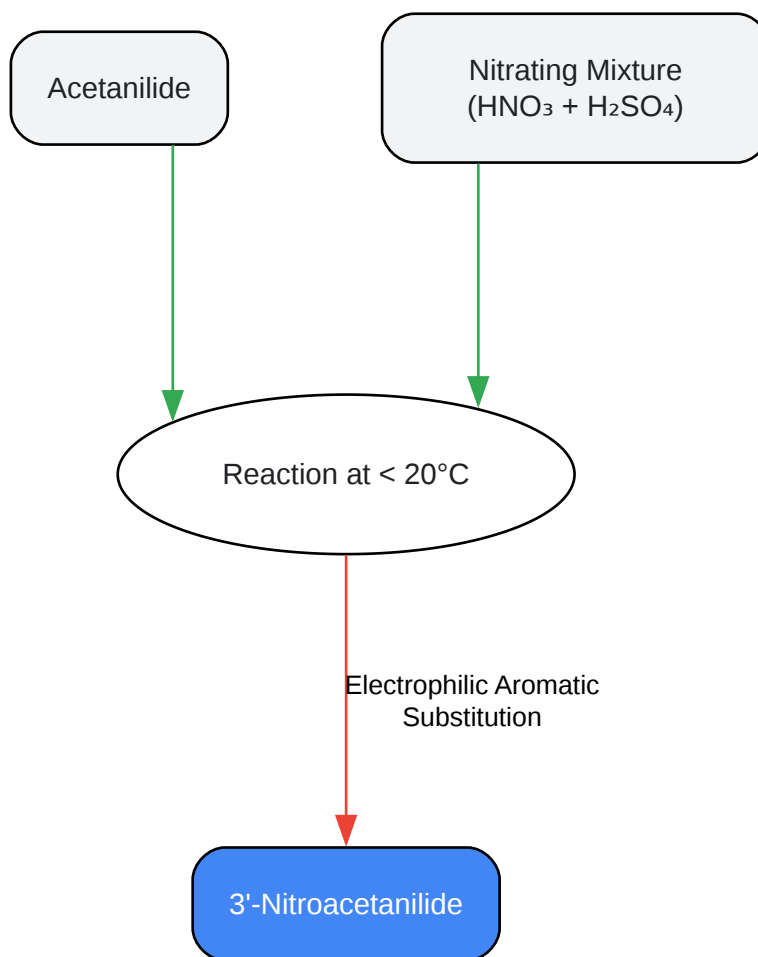
- Crushed Ice
- Ethanol (for recrystallization)
- Standard laboratory glassware (beakers, Erlenmeyer flasks, round-bottom flask)
- Stirring apparatus
- Ice bath
- Filtration apparatus (e.g., Büchner funnel)

Procedure:

- **Dissolution of Acetanilide:** In a round-bottom flask, dissolve the desired amount of acetanilide in glacial acetic acid. Gentle warming may be applied to facilitate dissolution.^[7]
- **Preparation of the Nitrating Mixture:** In a separate beaker, carefully and slowly add concentrated sulfuric acid to concentrated nitric acid.^[7] This mixture should be prepared in an ice bath to control the exothermic reaction and maintain a low temperature.^{[7][8]}
- **Nitration Reaction:** Cool the acetanilide solution in an ice bath. Slowly add the cold nitrating mixture dropwise to the acetanilide solution with continuous and vigorous stirring.^{[1][7][8]} It is crucial to maintain the reaction temperature below 20°C to prevent over-nitration and side product formation.^[1]
- **Reaction Completion:** After the complete addition of the nitrating mixture, allow the reaction to proceed at room temperature with continued stirring for a designated period (e.g., 10-30 minutes) to ensure completion.^{[8][9]}
- **Precipitation of the Product:** Pour the reaction mixture slowly onto a large volume of crushed ice.^{[1][7]} This will cause the crude **3'-nitroacetanilide** to precipitate out of the solution.
- **Isolation and Purification:** Collect the precipitated solid by vacuum filtration and wash it thoroughly with cold water to remove any residual acids.^{[1][7]} The crude product can then be purified by recrystallization from a suitable solvent, such as ethanol, to yield the final, purified **3'-nitroacetanilide**.^{[1][8]}

Logical Workflow: Synthesis Pathway

The following diagram illustrates the synthetic pathway for the preparation of **3'-Nitroacetanilide** from Acetanilide.



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Synthesis of **3'-Nitroacetanilide**.

Applications in Drug Development

3'-Nitroacetanilide serves as a crucial intermediate in the synthesis of various pharmaceutical compounds. Notably, it is a precursor in some synthetic routes to produce paracetamol (acetaminophen), a widely used analgesic and antipyretic drug.^[1] This involves the reduction of the nitro group to an amino group, followed by further chemical modifications.^[1]

Safety and Handling

3'-Nitroacetanilide is considered a hazardous substance. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[5][10] It may also cause an allergic skin reaction.[5] Therefore, appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical.[10][11] All work should be conducted in a well-ventilated area or a fume hood.[11] Store the compound in a dry, cool, and well-ventilated place, away from strong oxidizing agents.[10][11]

Disclaimer: This document is intended for informational purposes for qualified professionals and is not a substitute for a comprehensive safety data sheet (SDS). Always consult the SDS before handling **3'-Nitroacetanilide**.

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References

- 1. Buy 3'-Nitroacetanilide | 122-28-1 [smolecule.com]
- 2. scbt.com [scbt.com]
- 3. chembk.com [chembk.com]
- 4. 3'-Nitroacetanilide, 98+% 100 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 5. 3-Nitroacetanilide | C₈H₈N₂O₃ | CID 31206 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Nitroacetanilide [drugfuture.com]
- 7. Preparation of p-Nitroacetanilide: Step-by-Step Guide [vedantu.com]
- 8. researchgate.net [researchgate.net]
- 9. fchpt.stuba.sk [fchpt.stuba.sk]
- 10. fishersci.com [fishersci.com]
- 11. echemi.com [echemi.com]

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